

# Personal protective equipment for handling 2-(2-Chlorophenyl)oxirane

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## Compound of Interest

Compound Name: 2-(2-Chlorophenyl)oxirane

Cat. No.: B120550

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## Essential Safety and Handling Guide for 2-(2-Chlorophenyl)oxirane

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(2-Chlorophenyl)oxirane**, a crucial chiral building block in pharmaceutical and agrochemical synthesis. Adherence to these guidelines is critical for ensuring personnel safety and minimizing environmental impact.

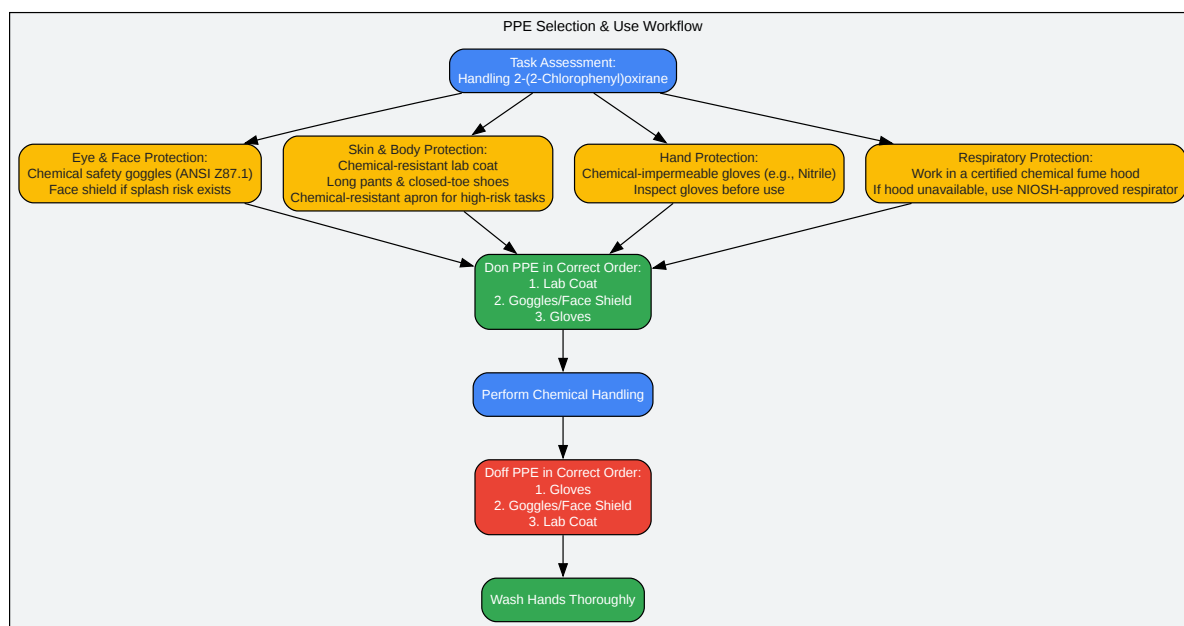
## Hazard Summary & Quantitative Data

**2-(2-Chlorophenyl)oxirane** is a reactive molecule with several potential hazards. It is crucial to handle this chemical with appropriate caution in a laboratory setting. Below is a summary of its known hazards and physical properties.

Hazard Category	Description
Skin Irritation	Causes skin irritation.[1] May cause an allergic skin reaction.[1]
Eye Irritation	Causes serious eye irritation.[1]
Respiratory Irritation	May cause respiratory irritation.[1]
Flammability	Highly flammable liquid and vapor.[1]
Reproductive Toxicity	A related compound is suspected of damaging the unborn child.[2]
Physical & Chemical Properties	
Molecular Formula	C <sub>8</sub> H <sub>7</sub> ClO[3]
Molecular Weight	154.59 g/mol [3]
Boiling Point	230°C
Density	1.283 g/mL at 25°C
Storage Temperature	Refrigerator (2-8 °C).[4][5]

## Personal Protective Equipment (PPE) Protocol

A systematic approach to selecting and using PPE is essential for minimizing exposure to **2-(2-Chlorophenyl)oxirane**.



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Caption: PPE Selection and Use Workflow for Handling **2-(2-Chlorophenyl)oxirane**.

Detailed PPE Specifications:

- **Eye and Face Protection:** Chemical safety goggles that meet ANSI Z87.1 standards are mandatory.[6] When there is a risk of splashing, a face shield must be worn in addition to safety goggles.[6]
- **Skin and Body Protection:** A chemical-resistant and flame-retardant lab coat must be worn and fully buttoned.[6] Long pants and closed-toe shoes are required to ensure no skin is exposed.[6] For tasks with a higher risk of contamination, a chemical-resistant apron should be worn over the lab coat.[6]
- **Hand Protection:** Wear chemical-impermeable gloves.[7] Gloves must be inspected prior to use.[7] After handling, wash and dry hands.[7] The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[7]
- **Respiratory Protection:** All handling of **2-(2-Chlorophenyl)oxirane** should be conducted within a certified chemical fume hood to minimize inhalation exposure.[6] If engineering controls are not sufficient, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used.[6]

## Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **2-(2-Chlorophenyl)oxirane** is essential to maintain a safe laboratory environment.

### 1. Pre-Handling:

- **Risk Assessment:** Before beginning any work, perform a thorough risk assessment for the planned experiment.
- **Gather Materials:** Ensure all necessary equipment (e.g., spatulas, containers, etc.) and PPE are readily available.[6]
- **Fume Hood Preparation:** Ensure the chemical fume hood is functioning correctly. Cover the work surface with absorbent, disposable bench paper to contain any potential spills.[6]

### 2. Handling:

- Location: All handling must be done in a well-ventilated place, preferably within a chemical fume hood.[\[7\]](#)
- Container Sealing: Keep containers tightly sealed when not in use to prevent the release of vapors.[\[6\]](#)
- Transfers: Use a pipette or a funnel for transferring solutions to prevent spills.[\[6\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[8\]](#)  
Use non-sparking tools.[\[7\]](#)

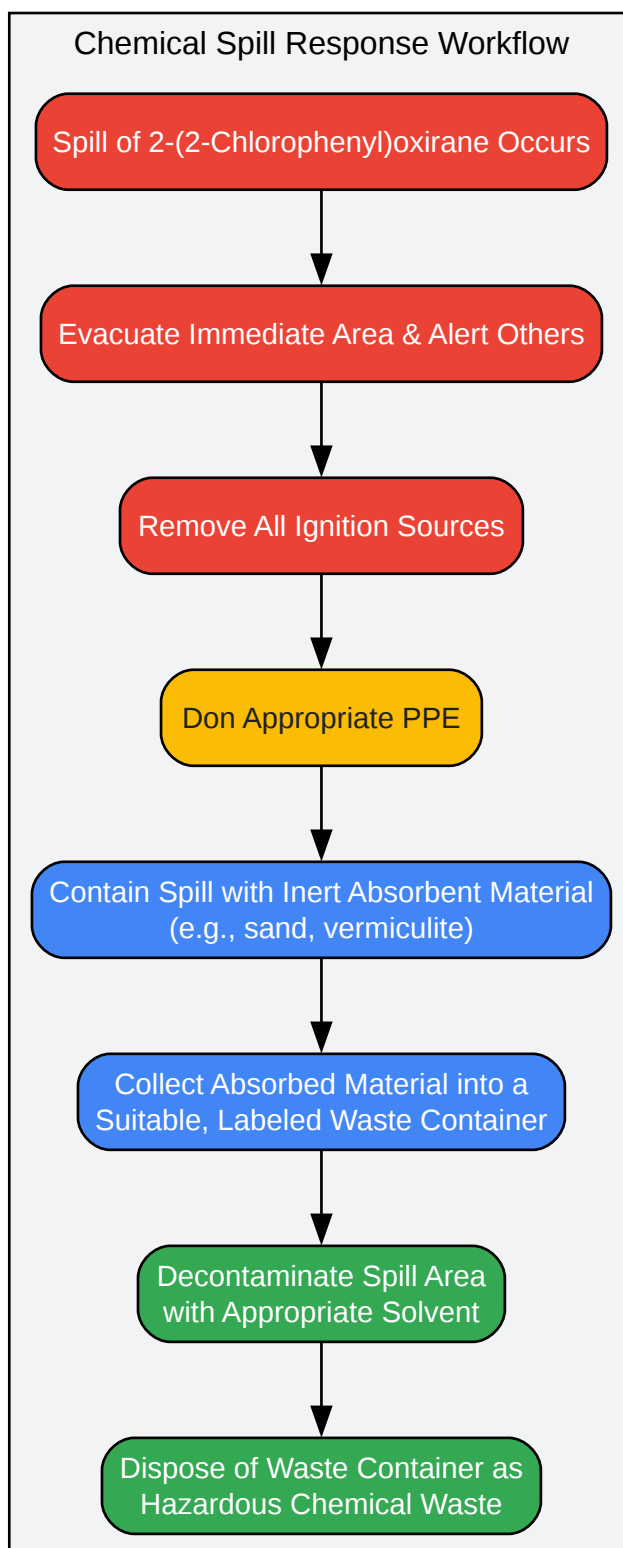
### 3. Post-Handling and Cleanup:

- Decontamination: At the end of the procedure, decontaminate all surfaces and equipment with an appropriate solvent and then a cleaning solution.[\[6\]](#)
- Waste Disposal: Dispose of all waste, including contaminated bench paper and empty containers, according to the disposal plan outlined below.

## Emergency and Disposal Plan

Proper emergency response and disposal of **2-(2-Chlorophenyl)oxirane** and associated waste are critical to prevent personal injury and environmental contamination.

### Spill Response Workflow



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Caption: Step-by-step workflow for responding to a **2-(2-Chlorophenyl)oxirane** spill.

#### First Aid Measures:

- If Inhaled: Move the victim into fresh air.[7] If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[7]
- In Case of Skin Contact: Take off contaminated clothing immediately.[7] Wash off with soap and plenty of water. Consult a doctor.[7]
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes. Consult a doctor.[7]
- If Swallowed: Rinse mouth with water.[7] Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[7]

#### Disposal Plan:

- Chemical Waste: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[7] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[7] Do not discharge to sewer systems.[7]
- Contaminated Packaging: Containers can be triply rinsed (or equivalent) and offered for recycling or reconditioning.[7] Alternatively, the packaging can be punctured to make it unusable for other purposes and then be disposed of in a sanitary landfill.[7] Controlled incineration with flue gas scrubbing is possible for combustible packaging materials.[7] All disposal practices must be in accordance with local, state, and federal regulations.

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## References

- 1. chemical-label.com [chemical-label.com]
- 2. download.basf.com [download.basf.com]
- 3. Buy (2r)-2-(2-Chlorophenyl)oxirane | 62566-66-9 [smolecule.com]

- 4. benchchem.com [benchchem.com]
- 5. hoffmanchemicals.com [hoffmanchemicals.com]
- 6. benchchem.com [benchchem.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. benchchem.com [benchchem.com]
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